

# Personal protective equipment for handling 1,8-Dichlorooctane

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## Compound of Interest

Compound Name: 1,8-Dichlorooctane

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## Essential Safety and Handling Guide for 1,8-Dichlorooctane

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This guide provides critical safety, handling, and disposal information for **1,8-Dichlorooctane** (CAS No. 2162-99-4). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**1,8-Dichlorooctane** is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes skin and eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[2]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields. A face shield should be worn if there is a splash potential.[1]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[1]	Prevents direct skin contact, which can cause irritation.[1][2]
Skin and Body Protection	Laboratory coat, long sleeves, and closed-toe footwear.	Minimizes the risk of accidental skin exposure.[1]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood.[1] If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge (e.g., ABEK (EN14387) respirator filter).	Prevents inhalation of harmful vapors that can cause respiratory irritation.[2]

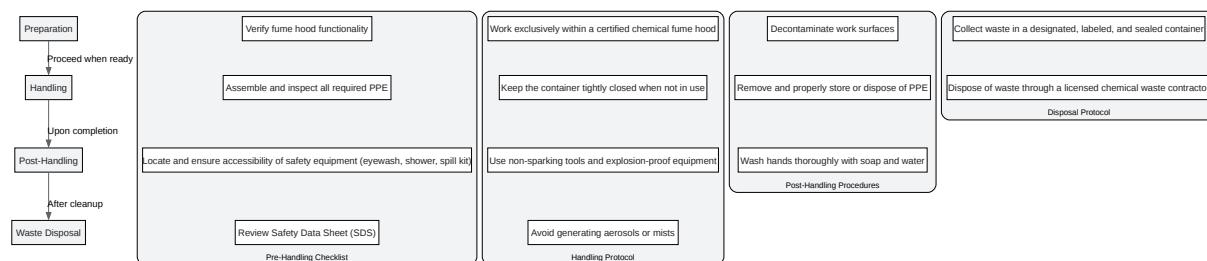
## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,8-Dichlorooctane** is provided below for quick reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> Cl <sub>2</sub> <sup>[3]</sup>
Molecular Weight	183.12 g/mol <sup>[4][3]</sup>
Appearance	Clear, colorless liquid <sup>[4][5]</sup>
Boiling Point	115-116 °C at 11 mmHg <sup>[6]</sup>
Melting Point	-8 °C <sup>[5]</sup>
Flash Point	118 °C (244.4 °F) <sup>[5]</sup>
Density	1.025 g/mL at 25 °C <sup>[5][6]</sup>
Solubility in Water	0.17 g/L <sup>[4][5]</sup>
Vapor Pressure	0.057 mmHg at 25°C <sup>[4][5]</sup>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1,8-Dichlorooctane** is crucial for safety. The following workflow outlines the necessary steps from preparation to post-handling.



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Figure 1. Safe Handling Workflow for **1,8-Dichlorooctane**

#### Experimental Protocol for Safe Handling:

- Preparation:
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Don all required PPE as specified in the table above.

- Confirm the location of the nearest emergency eyewash station, safety shower, and spill kit.
- Thoroughly read the Safety Data Sheet (SDS) for **1,8-Dichlorooctane** before beginning any work.[\[4\]](#)
- Handling:
  - All manipulations of **1,8-Dichlorooctane** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
  - Keep containers of **1,8-Dichlorooctane** tightly sealed when not in use to prevent the release of vapors.[\[1\]](#)[\[4\]](#)
  - Utilize non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[1\]](#)[\[4\]](#)
  - Handle the liquid carefully to avoid the formation of aerosols or mists.[\[4\]](#)
- Storage:
  - Store **1,8-Dichlorooctane** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
  - Keep it away from heat sources, direct sunlight, and incompatible materials such as strong oxidizing agents.[\[1\]](#)
  - Ensure the container is tightly closed and stored in an upright position.[\[1\]](#)

## Emergency Procedures

### First Aid Measures:

- Inhalation: Move the affected individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention if symptoms persist.[\[1\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area gently with soap and copious amounts of water for at least 15 minutes.[\[1\]](#) Seek medical attention if irritation persists.

- Eye Contact: Immediately rinse the eyes with large amounts of running water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][4] Remove contact lenses if present and easy to do.[4] Get immediate medical attention.[7]
- Ingestion: Do not induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention or contact a Poison Control Center.[4]

#### Spill Response:

- Evacuate all non-essential personnel from the area.
- Ventilate the affected area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[1] Do not use combustible materials like sawdust.[1]
- Collect the absorbed material into a suitable, sealed container for chemical waste.[1][4]
- Clean the spill area with detergent and water.[1]
- Prevent the spill from entering sewers or waterways.[1][4]

## Disposal Plan

All waste containing **1,8-Dichlorooctane** must be treated as hazardous waste.

- Waste Collection: Collect all **1,8-Dichlorooctane** waste, including contaminated materials, in a designated, properly labeled, and sealed container.[4]
- Disposal Method: Dispose of the chemical waste through a licensed and certified hazardous waste disposal contractor.[1] Incineration in a controlled facility is the preferred method.[1]
- Contaminated Packaging: Empty containers should be triple-rinsed, punctured to prevent reuse, and disposed of as hazardous waste.[1]

- Environmental Precautions: Avoid releasing any residues into the environment, including drains, sewers, or natural waters.[\[1\]](#)[\[4\]](#)

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